

Diazodiphenylmethane spectroscopic data

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Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

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Spectroscopic and Physicochemical Data

The table below summarizes the key identified data for **Diazodiphenylmethane** (CAS # 883-40-9).

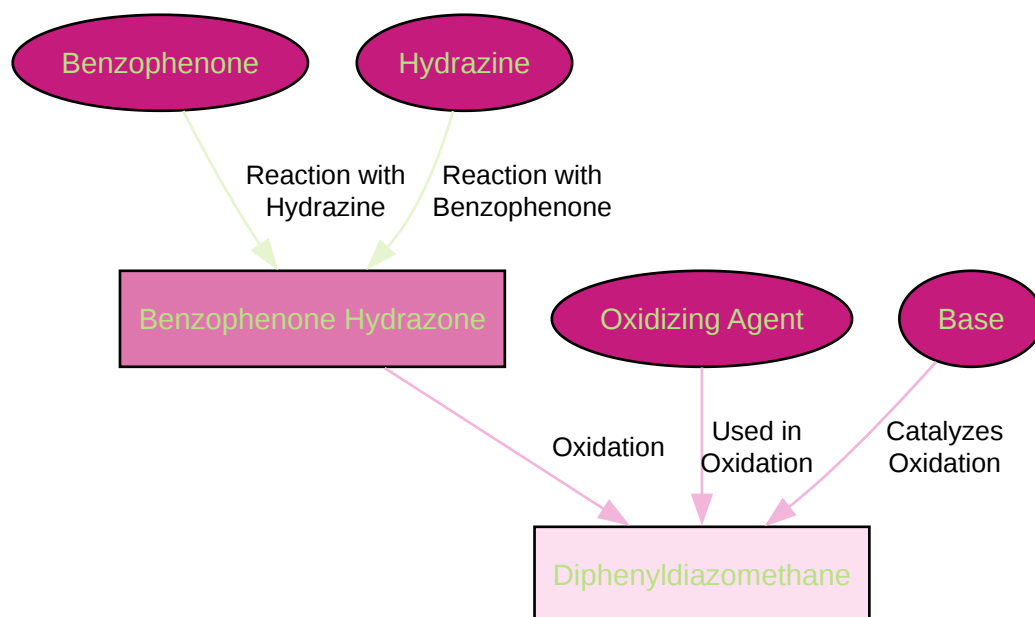
Property	Value / Description
Molecular Formula	$C_{13}H_{10}N_2$ [1] [2] [3]
Molecular Weight	194.23 g·mol ⁻¹ [1] [2] [3]
Appearance	Red-black crystals [2]
Melting Point	30 °C [2]
Mass Spectrum	Available via NIST Mass Spectrometry Data Center (MS number: 33954). The spectrum itself is viewable online but cannot be downloaded due to licensing [1].
UV-Vis Absorption	The compound has an intense purple-red color in solution [4]. A specific absorption maximum (λ_{max}) can be determined experimentally but a literature value is not provided in the sources.
HPLC Analysis	Can be analyzed by reverse-phase HPLC. A documented method uses a Newcrom R1 column with a mobile phase of acetonitrile, water, and phosphoric acid

Property	Value / Description
	(replaceable with formic acid for MS compatibility) [3].

Experimental Protocols

Synthesis of Diphenyldiazomethane

The following workflow details the synthesis via oxidation of benzophenone hydrazone, adaptable for both batch and continuous-flow processes.



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Diagram of the synthesis pathway for Diphenyldiazomethane.

- **Key Reagent Preparation:** The synthesis starts with the preparation of **benzophenone hydrazone** from benzophenone and hydrazine [2] [4].
- **Oxidation Reaction:** The hydrazone is oxidized to form diphenyldiazomethane. Multiple oxidizing systems can be used:
 - **Traditional Batch Method:** Oxidation with **mercury(II) oxide** in diethyl ether with a basic catalyst [2]. An improved procedure uses **oxalyl chloride** [2]. An alternative employs **peracetic**

acid with a base and a trace of iodine, which can be performed in a single organic solvent or a two-phase system with a phase-transfer catalyst [5].

- **Modern Continuous-Flow Method:** This approach uses an **Omura-Sharma-Swern oxidation** with **trifluoroacetic anhydride (TFAA)** and **DMSO** as the oxidizing system, and **N,N-diisopropylethylamine (DIPEA)** as the base [4]. This method is particularly suited for controlled, small-scale synthesis and optimization studies [4].

Quantitative Analysis by UV-Vis Spectroscopy

The intense color of the product allows for easy quantification.

- **Procedure:** The synthesized diphenyldiazomethane is collected in dichloromethane (DCM). The visible absorption spectrum of this solution is measured using a UV-Vis spectrometer to determine the wavelength of maximum absorbance (λ_{max}) [4].
- **Quantification:** The concentration of diphenyldiazomethane in the effluent stream can be calculated using the Beer-Lambert law, allowing researchers to monitor reaction yield and optimize parameters like flow rates and reagent ratios [4].

Important Handling and Safety Notes

- **Instability:** **Diazodiphenylmethane** is noted as an **unstable compound** and should be handled with appropriate safety precautions [2].
- **General Diazo Compound Hazard:** While **diazodiphenylmethane** is relatively stable, simpler diazo compounds (like diazomethane) are highly toxic and explosively reactive [6]. Always consult specific Material Safety Data Sheets (MSDS) before working with any diazo compound.

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References

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